

Bismuth-Based Tandem Solar Cells: A Comparative Performance Analysis

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Compound of Interest

Compound Name: *Bismuth iodide*

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The quest for next-generation photovoltaic technologies that surpass the Shockley-Queisser limit for single-junction solar cells has led to intense research into tandem architectures. Among the contenders, bismuth-based perovskite tandem solar cells are emerging as a promising, less toxic, and potentially more stable alternative to their lead-based counterparts. This guide provides a comparative performance analysis of bismuth-based tandem solar cells against other leading tandem technologies, supported by available simulation and experimental data.

Performance Comparison of Tandem Solar Cell Technologies

The following table summarizes the key performance metrics for various tandem solar cell technologies. It is important to note that research into bismuth-based tandem solar cells is at a nascent stage, with much of the high-performance data currently derived from simulations. In contrast, perovskite/silicon and III-V/silicon tandems have demonstrated high efficiencies in experimental settings.

Tandem Technology	Top Cell Material	Bottom Cell Material	Power Conversion Efficiency (PCE) (%)	Open-Circuit Voltage (Voc) (V)	Short-Circuit Current Density (Jsc) (mA/cm ²)	Fill Factor (FF) (%)	Stability Notes
Bismuth-Based (Simulated)	CsBi ₃ l ₁₀	Silicon	30.8[1]	1.77[1]	13.5[1]	77.69[1]	Bismuth-based perovskites exhibit good intrinsic chemical stability. [2]
Bismuth-Based (Experimental Single-Junction)	(CH ₃ NH ₃) ₃ Bi ₂ l ₉	-	1.62[3]	N/A	N/A	N/A	Devices showed 300 hours of stability under continuous 1 sun illumination.[3]
Silver Bismuth Iodide (Experimental Single-Junction)	Ag-Bi-I	-	up to 5.56[4]	N/A	N/A	N/A	Exhibits excellent stability under ambient conditions.[4]
Perovskite/Silicon	Lead-Halide	Silicon	33.1[1]	2.01[1]	N/A	N/A	Stability remains

(Experimental)	Perovskite						a key challenge, though significant progress has been made with encapsulation and compositional engineering.[5][6]
III-V/Silicon (Experimental)	III-V Semiconductor	Silicon	up to 35.9[7]	N/A	N/A	N/A	III-V materials offer high efficiency and stability but at a higher manufacturing cost.[8]

Note: "N/A" indicates that the specific data was not available in the cited sources. The performance of single-junction cells is included to provide context on the current experimental state of bismuth-based materials.

Experimental and Simulation Protocols

Detailed methodologies are crucial for the reproducibility and advancement of solar cell research. Below are outlines of typical experimental protocols for the fabrication and characterization of bismuth-based solar cells, as well as stability testing standards.

Bismuth-Based Perovskite Film Fabrication (Two-Step Solution Processing)

This method involves the sequential deposition of precursor layers to form the perovskite absorber.

- **Substrate Preparation:** Fluorine-doped Tin Oxide (FTO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol. The substrates are then treated with UV-Ozone to remove organic residues and improve the wettability.
- **Electron Transport Layer (ETL) Deposition:** A compact layer of TiO_2 is often deposited on the FTO substrate by spin-coating a precursor solution followed by annealing at high temperatures (e.g., 500 °C).
- **Bismuth Iodide (BiI_3) Deposition:** A solution of BiI_3 in a solvent like N,N-Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO) is spin-coated onto the ETL. The film is then annealed to remove the solvent.
- **Conversion to Perovskite:** The BiI_3 film is immersed in a solution containing the organic cation, such as methylammonium iodide (MAI) in isopropanol. This converts the BiI_3 film into the desired bismuth-based perovskite structure (e.g., $(\text{CH}_3\text{NH}_3)_3\text{BiI}_2$). The film is then rinsed and annealed at a moderate temperature.^[2]
- **Hole Transport Layer (HTL) Deposition:** A solution of an HTL material, such as Spiro-OMeTAD or P3HT, is spin-coated on top of the perovskite layer.^[3]
- **Metal Contact Deposition:** Finally, a metal contact (e.g., gold or silver) is deposited by thermal evaporation to complete the device.

Solar Cell Characterization

The performance of the fabricated solar cells is evaluated under standard test conditions (STC: 1000 W/m² irradiance, AM1.5G spectrum, 25 °C).

- **Current-Voltage (J-V) Measurement:** The primary method to determine the key performance metrics (PCE, Voc, Jsc, FF). A solar simulator provides the illumination, and a source meter

measures the current as the voltage is swept.

- External Quantum Efficiency (EQE): This measurement determines the ratio of collected charge carriers to incident photons at each wavelength. It provides insights into light absorption and charge collection efficiency across the solar spectrum.
- X-ray Diffraction (XRD): Used to confirm the crystal structure and phase purity of the perovskite film.
- Scanning Electron Microscopy (SEM): Provides information on the morphology, grain size, and uniformity of the perovskite film.

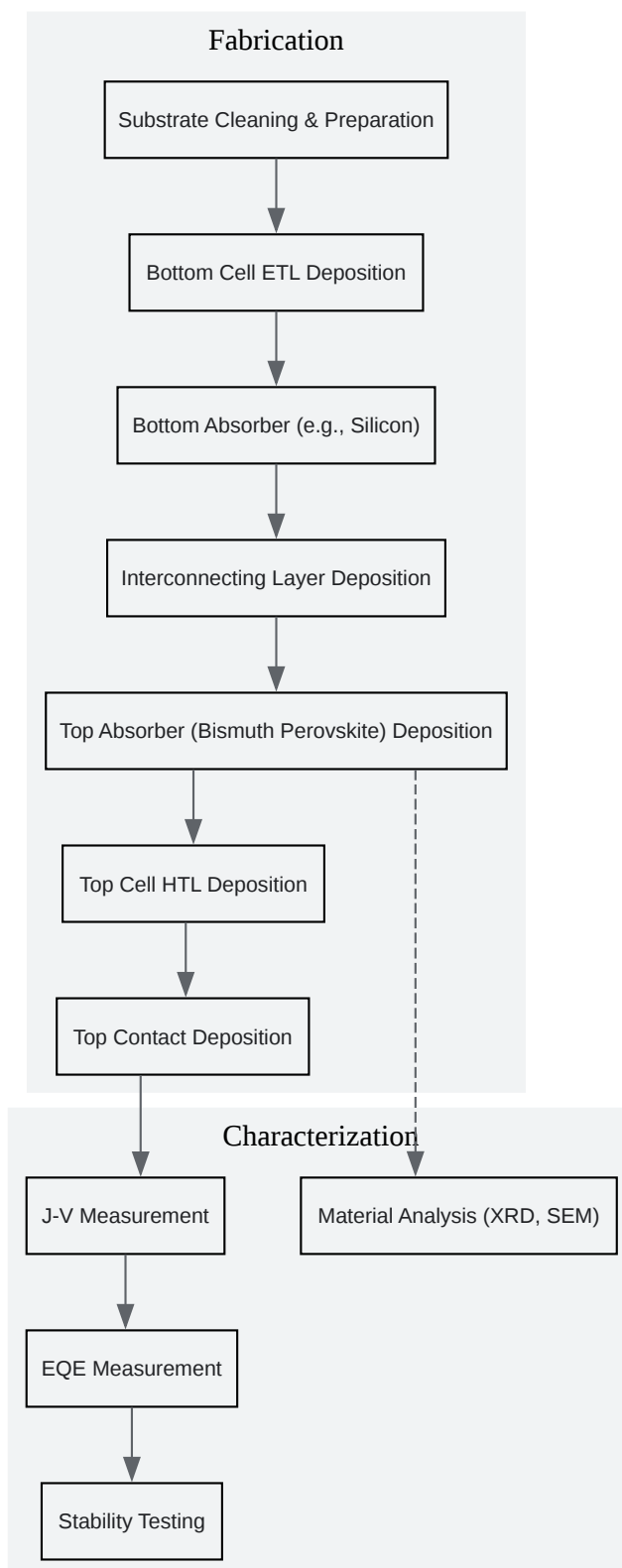
Stability Testing (ISOS Protocols)

To assess the long-term performance and durability of solar cells, standardized stability testing protocols, such as the International Summit on Organic Photovoltaic Stability (ISOS) protocols, are employed. These protocols expose the cells to various stressors:

- ISOS-D (Dark Storage): Evaluates intrinsic stability in the absence of light at ambient or elevated temperatures.
- ISOS-L (Light Soaking): Assesses stability under continuous illumination.
- ISOS-T (Thermal Cycling): Simulates the effect of temperature fluctuations experienced in real-world conditions.
- ISOS-O (Outdoor Testing): Provides data on performance under actual environmental conditions.^{[9][10]}

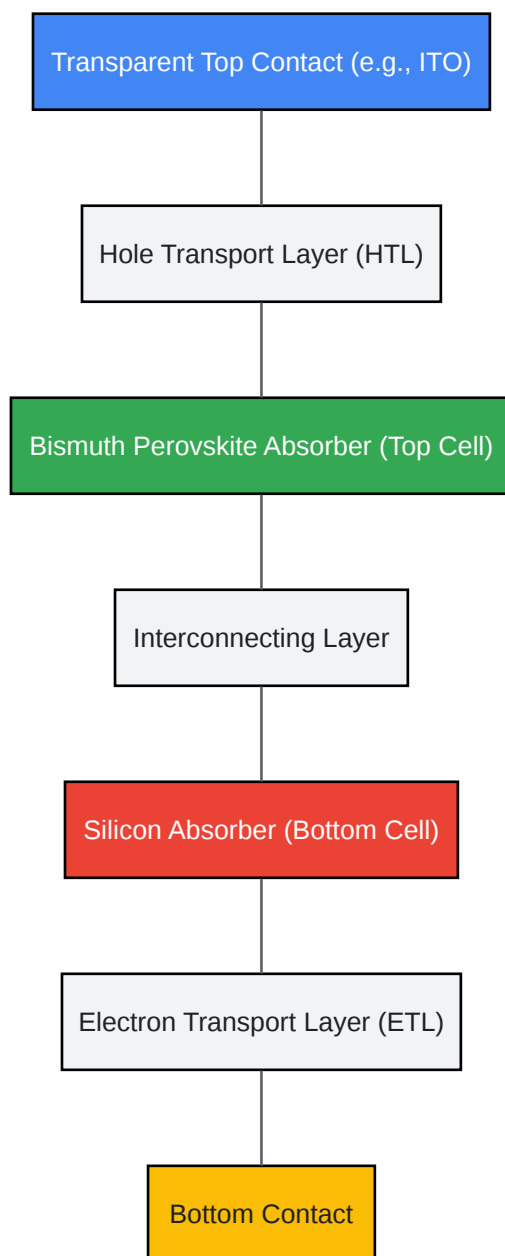
Experimental Workflow and Device Architecture

The following diagrams illustrate the general workflow for the fabrication and characterization of a tandem solar cell and the typical device architecture.



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Fabrication and characterization workflow for a tandem solar cell.



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Schematic of a bismuth-based tandem solar cell architecture.

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